

A Technical Overview of 3-Hexyn-2-one: Molecular Properties and Structure

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Compound of Interest

Compound Name: 3-Hexyn-2-one

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For researchers, scientists, and professionals engaged in drug development, a precise understanding of the fundamental physicochemical properties of small molecules is paramount. This technical guide provides a concise summary of the molecular formula and weight of **3-Hexyn-2-one**, a ketone and alkyne functionalized organic compound.

Core Molecular Data

The essential molecular characteristics of **3-Hexyn-2-one** are summarized in the table below. This information is critical for a variety of applications, including reaction stoichiometry, analytical characterization, and computational modeling.

Property	Value
Molecular Formula	C ₆ H ₈ O [1] [2] [3]
Molecular Weight	96.13 g/mol [1] [2] [3]
Monoisotopic Mass	96.057514874 Da [3]

Chemical Structure

The structural arrangement of atoms within **3-Hexyn-2-one** is a key determinant of its chemical reactivity and biological activity. The molecule features a six-carbon chain with a ketone functional group at the second carbon and a carbon-carbon triple bond (alkyne) starting at the third carbon.

Caption: Chemical structure of **3-Hexyn-2-one**.

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References

- 1. scbt.com [scbt.com]
- 2. 3-Hexyn-2-one | CymitQuimica [cymitquimica.com]
- 3. 3-Hexyn-2-one | C₆H₈O | CID 137151 - PubChem [pubchem.ncbi.nlm.nih.gov]
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